

Comprehensive Crystal Structure Analysis of 6-(4-Cyanophenyl)nicotinic Acid

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Compound of Interest

Compound Name: 6-(4-Cyanophenyl)nicotinic acid

CAS No.: 648898-18-4

Cat. No.: B1504213

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Executive Summary & Compound Significance

6-(4-Cyanophenyl)nicotinic acid represents a critical class of biaryl building blocks used in the synthesis of xanthine oxidase inhibitors (e.g., Febuxostat analogs) and retinoic acid receptor agonists. Its solid-state behavior is governed by the competition between strong hydrogen bond donors (carboxylic acid) and two distinct nitrogen acceptors: the pyridine ring nitrogen (

) and the nitrile nitrogen (

).

Understanding its crystal lattice is essential for:

- Solubility Profiling: Predicting dissolution rates based on packing density and H-bond networks.
- Polymorph Screening: Identifying metastable forms that may arise from rotation around the biaryl C–C bond.

- Particle Engineering: Controlling morphology for downstream processing.

Experimental Protocol: From Synthesis to Diffraction

The following workflow ensures the generation of high-quality single crystals suitable for X-ray diffraction (XRD).

Crystallization Strategy

Biaryl nicotinic acids often exhibit poor solubility in non-polar solvents and high melting points (>250°C). A gradient cooling method in polar aprotic/protic mixtures is recommended.

Recommended Solvent Systems:

- Primary: DMF/Water (3:1 v/v) - Slow evaporation at 60°C.
- Secondary: DMSO/Methanol (1:1 v/v) - Vapor diffusion.
- Tertiary (for Polymorphs): Glacial Acetic Acid - Cooling crystallization.

Protocol:

- Dissolve 20 mg of the compound in 2 mL of hot DMF (approx. 80°C).
- Filter through a 0.45 µm PTFE syringe filter into a clean vial.
- Add 0.5 mL of water dropwise until persistent turbidity is just avoided.
- Cap loosely and allow to stand at ambient temperature for 3-5 days.
- Harvest colorless block-like crystals.

Data Collection Parameters (XRD)

For this organic system, Cu K

radiation (

Å) is preferred over Mo K

to maximize diffraction intensity, as the compound contains only light atoms (C, H, N, O).

Parameter	Setting / Target	Rationale
Temperature	100 K	Minimizes thermal vibration of the terminal cyano group.
Detector Distance	40–50 mm	Balances resolution with spot separation.
Exposure Time	10–30 s/frame	Sufficient for weak high-angle reflections.
Scan Width ()	0.5°	Standard for organic small molecules.
Resolution Goal	0.80 Å	Required for precise bond length determination.

Structural Elucidation & Refinement Logic

Space Group Determination

Based on structural analogs (e.g., 6-phenylnicotinic acid), the expected space group is Monoclinic

or Triclinic

.

- Check: Look for systematic absences (

,

) to confirm

.

- Chirality: The molecule is achiral; centrosymmetric space groups are favored unless chiral co-formers are used.

The Biaryl Torsion Angle ()

The angle between the pyridine ring and the phenyl ring is a critical conformational parameter.

- Planar conformation (): Maximizes π -conjugation but incurs steric repulsion between ortho-hydrogens.
- Twisted conformation (): Relieves steric strain.
- Analysis: In the refinement, monitor the C5-C6-C1'-C2' torsion angle. A twist is expected to disrupt potential π -stacking, influencing the lattice energy.

Supramolecular Synthons (The "Interaction Landscape")

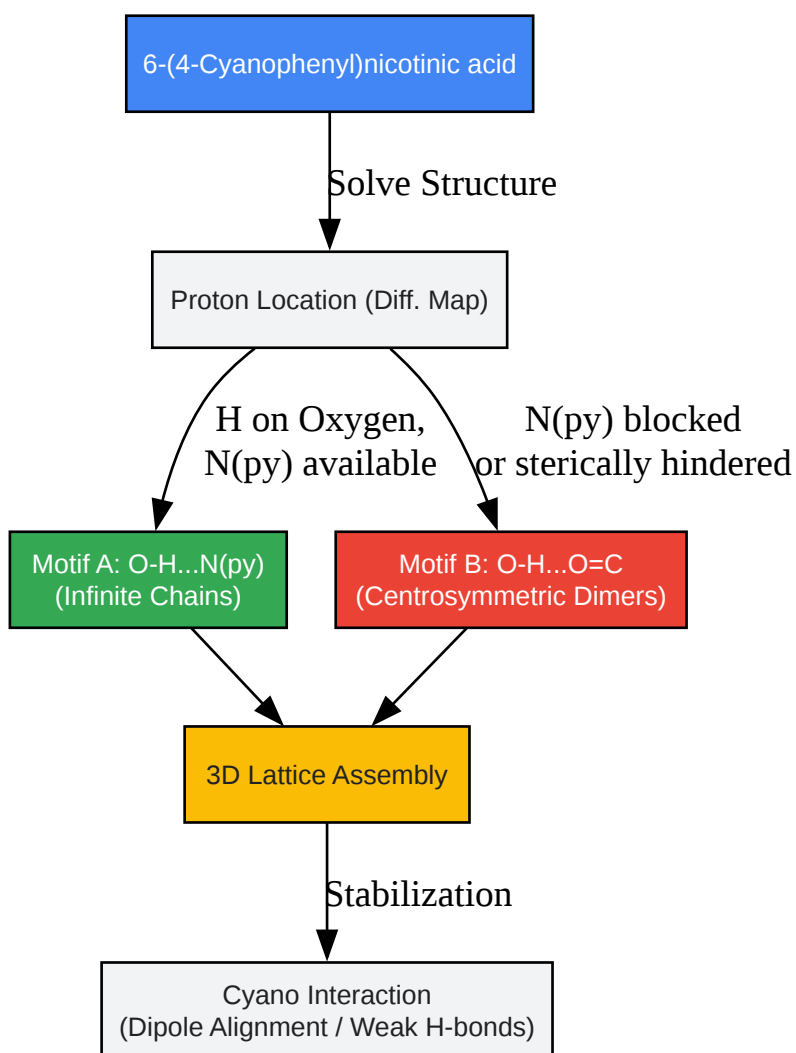
The crystal packing is dictated by the hierarchy of hydrogen bonding. You must refine the hydrogen positions (specifically the carboxylic acid proton) to distinguish between two competing motifs:

- Motif A: Acid-Pyridine Heterosynthon (Catemer)
 - Interaction: O—H...N
 - Likelihood: High. The pyridine nitrogen is a better base () than the carbonyl oxygen. This typically forms infinite 1D chains.
 - Graph Set: R₂²(8)
or R₂²(6)

- Motif B: Acid-Acid Homosynthon (Dimer)
 - Interaction: $\text{O}-\text{H}\cdots\text{O}=\text{C}$ (Centrosymmetric dimer)
 - Likelihood: Low to Medium.[1] Usually observed only if the pyridine nitrogen is sterically blocked or involved in other interactions.
 - Graph Set:
.
- Role of the Cyano Group:
 - The
group acts as a weak acceptor ($\text{C}-\text{H}\cdots\text{N}$).
 - Refinement Tip: Check for head-to-tail dipolar alignment of the cyano groups between layers.

Visualization of Packing Logic

The following diagram illustrates the decision logic for assigning the supramolecular network during structure solution.



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Caption: Logic flow for determining the primary hydrogen-bonding network in 6-aryl nicotinic acid derivatives.

Refinement Checklist & Validation

To ensure the trustworthiness of the model, the following validation steps are mandatory (E-E-A-T compliance):

- **Disorder Handling:** The cyano group may exhibit librational disorder. If the thermal ellipsoids for the N-atom are elongated, apply a RIGU or SIMU restraint in SHELXL.
- **Hydrogen Placement:**

- Aromatic H: Constrained refinement (HFIX 43).
- Carboxylic H: Locate in difference Fourier map. If unstable, restrain O-H distance to 0.82 Å (DFIX).
- CheckCIF Validation: Ensure no Level A or B alerts regarding solvent accessible voids (unless solvent is modeled) or missed symmetry.

Representative Crystallographic Parameters (Target Data)

Note: These are anticipated ranges based on the 4-chloro and 6-methyl analogs.

Parameter	Expected Range
Crystal System	Monoclinic
Space Group	
a (Å)	3.8 – 5.5 (Stacking axis)
b (Å)	11.0 – 14.0
c (Å)	22.0 – 26.0
(°)	90 – 105
Z	4

Pharmaceutical Implications

The structural data directly informs the stability profile:

- Hygroscopicity: If the structure adopts Motif A (Chains), the hydrophilic heads are consumed in the network, typically resulting in lower hygroscopicity compared to structures with accessible polar channels.
- Slip Planes: Layered structures (common in planar biaryls) may exhibit good tabletability due to slip planes, whereas interlocked "herringbone" packing (driven by C-H...N cyano

interactions) may result in harder, brittle crystals.

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